The Role of CCL27 in Cutaneous Immunity: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*CCL27*
Cat. No.:	*B1577586*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the multifaceted role of the chemokine **CCL27** in skin immunity. Constitutively and inducibly expressed by epidermal keratinocytes, **CCL27** is a critical mediator of T-cell trafficking to the skin, playing a pivotal role in both immune surveillance and the pathogenesis of inflammatory skin diseases. This document provides a comprehensive overview of its function, the signaling pathways it activates, and detailed experimental protocols for its study, with a focus on quantitative data and visual representations of key processes.

Core Function of CCL27 in Skin Immunity

CC-chemokine ligand 27 (**CCL27**), also known as cutaneous T-cell-attracting chemokine (CTACK), is a key orchestrator of immune cell trafficking to the skin.[1][2] Under normal physiological conditions, it is constitutively expressed by basal keratinocytes, contributing to the homing of skin-resident memory T cells.[3] However, its expression is significantly modulated in inflammatory contexts. Pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF-α) and interleukin-1beta (IL-1β) upregulate **CCL27** production, amplifying the recruitment of immune cells to sites of inflammation.[4][5][6]

© 2026 BenchChem. All rights reserved.

CCL27 exerts its chemoattractant effects primarily through its interaction with the G protein-coupled receptor, CCR10, which is expressed on a specific subset of skin-homing memory T cells characterized by the expression of the cutaneous lymphocyte-associated antigen (CLA).[1][6][7] This selective recruitment of CLA+ T cells is a hallmark of the **CCL27**/CCR10 axis and is fundamental to T-cell-mediated skin inflammation.[4][5][7] The interaction between **CCL27** and CCR10 not only guides T cells to the skin but is also involved in their adhesion and retention within the tissue.[4][8]

The dysregulation of **CCL27** expression is a key feature of several inflammatory skin diseases. In atopic dermatitis, **CCL27** levels are often elevated, contributing to the characteristic influx of Th2 lymphocytes.[1][8][9] Conversely, in psoriasis, the expression of **CCL27** in lesional skin is often suppressed, a phenomenon that may be influenced by the complex interplay of other cytokines like IL-17.[7][10]

Quantitative Data on **CCL27** Expression and Function

The following tables summarize key quantitative data related to **CCL27** expression and its functional effects on T-cell migration.

Table 1: Regulation of **CCL27** Expression

Stimulus	Cell Type	Change in CCL27 Expression	Reference
TNF-α	Keratinocytes	Upregulation	[5][6][7]
IL-1β	Keratinocytes	Upregulation	[4][5][6]
IL-17	Keratinocytes	Downregulation (late stage psoriasis)	[7]
Glucocorticosteroids (Clobetasol propionate)	Keratinocytes	Suppression	[4][5]

Table 2: **CCL27** Expression in Inflammatory Skin Diseases

© 2026 BenchChem. All rights reserved.

Disease	Location	Change in CCL27 Expression	Reference
Atopic Dermatitis	Lesional Skin & Serum	Increased	[1][6][8]
Psoriasis	Lesional Skin	Decreased/Suppressed	[7][8][10]
Allergic Contact Dermatitis	Lesional Skin	Increased	[4]
Hidradenitis Suppurativa	Lesional Skin	Severely Suppressed	[8][10]
Alopecia Areata	Hair Follicles	Downregulated	[10]

Table 3: Functional Activity of **CCL27**

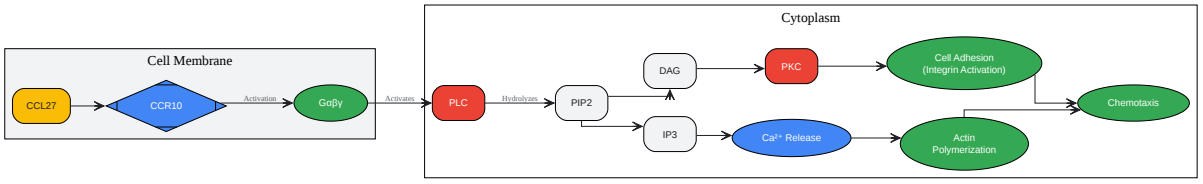
Assay	Cell Type	EC50 / Effective Concentration	Reference
T-cell Migration (in vitro)	Jurkat cells (CXCR4+) responding to SDF-1α (example)	0.003 - 3.0 nM	[11]
In vivo T-cell Recruitment	Mouse Skin	Intracutaneous injection attracts lymphocytes	[4][5]

Signaling Pathways and Experimental Workflows

CCL27-CCR10 Signaling Pathway

The binding of **CCL27** to its receptor, CCR10, on the surface of T cells initiates a cascade of intracellular signaling events that culminate in chemotaxis, adhesion, and cellular activation. This process is primarily mediated through G-protein coupling.

© 2026 BenchChem. All rights reserved.



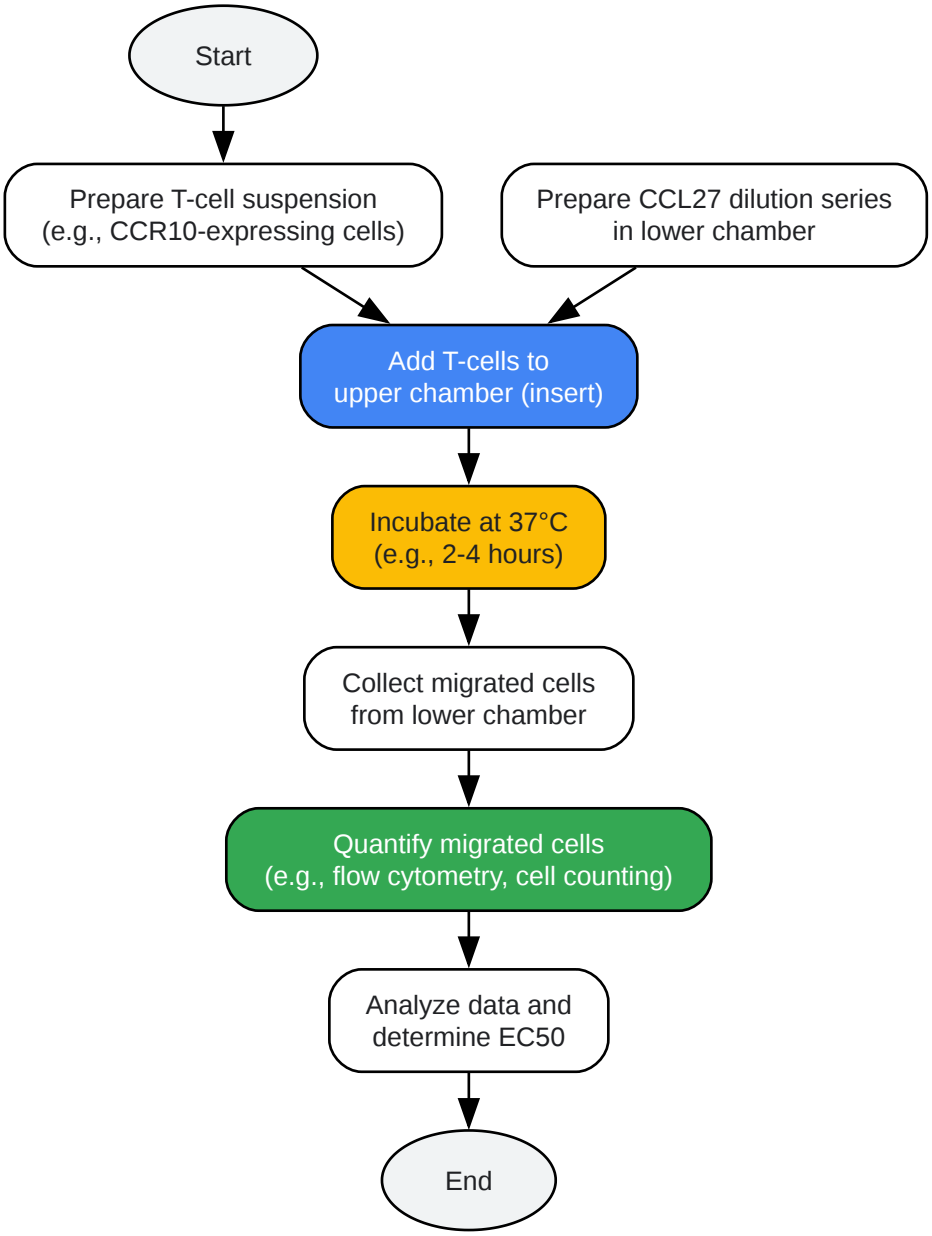
Click to download full resolution via product page

Caption: **CCL27**-CCR10 signaling cascade leading to T-cell migration.

Experimental Workflow: In Vitro T-Cell Migration Assay (Transwell)

A common method to quantify the chemotactic activity of **CCL27** is the transwell migration assay. This workflow outlines the key steps involved.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for a **CCL27**-mediated T-cell migration assay.

Detailed Experimental Protocols

In Vitro T-Cell Migration (Chemotaxis) Assay

Objective: To quantify the chemotactic response of CCR10-expressing T cells to a gradient of **CCL27**.

© 2026 BenchChem. All rights reserved.

Materials:

- Transwell inserts (e.g., 5 µm pore size for lymphocytes)
- 24-well tissue culture plates
- CCR10-expressing T cells (e.g., primary human CLA+ T cells or a CCR10-transfected cell line)
- Recombinant human **CCL27**
- Assay medium (e.g., RPMI-1640 with 0.5% BSA)
- Flow cytometer or cell counter

Protocol:

- Cell Preparation:
  - Culture and expand CCR10-expressing T cells.
  - Prior to the assay, starve the cells in serum-free media for 2-4 hours.
  - Resuspend the cells in assay medium at a concentration of 1-2 x 10^6 cells/mL.[12]
- Chemoattractant Preparation:
  - Prepare a serial dilution of recombinant **CCL27** in assay medium in the lower chambers of the 24-well plate. A typical concentration range would be from 0.1 to 1000 ng/mL.[11] Include a negative control with assay medium only.
- Assay Setup:
  - Place the transwell inserts into the wells of the 24-well plate.
  - Add 100 µL of the cell suspension to the upper chamber of each insert.[11]
- Incubation:

© 2026 BenchChem. All rights reserved.

- Incubate the plate at 37°C in a 5% CO2 incubator for 2-4 hours.[11][12]

- Quantification of Migration:
  - Carefully remove the transwell inserts.
  - Collect the cells that have migrated to the lower chamber.
  - Quantify the number of migrated cells using a flow cytometer (e.g., by adding counting beads) or a hemocytometer.[11][12]

- Data Analysis:
  - Plot the number of migrated cells against the concentration of **CCL27**.
  - The results can be expressed as a chemotactic index (fold increase in migration over the negative control).

Immunohistochemistry for CCL27 in Skin Tissue

Objective: To visualize the localization and expression of **CCL27** protein in skin biopsies.

Materials:

- Formalin-fixed, paraffin-embedded skin tissue sections
- Primary antibody: anti-**CCL27** antibody (rabbit or goat polyclonal)
- Secondary antibody: HRP-conjugated anti-rabbit or anti-goat IgG
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Antigen retrieval solution (e.g., citrate buffer, pH 6.0)
- Microscope

Protocol:

© 2026 BenchChem. All rights reserved.

- Deparaffinization and Rehydration:
  - Deparaffinize the tissue sections in xylene and rehydrate through a graded series of ethanol to water.
- Antigen Retrieval:
  - Perform heat-induced epitope retrieval by immersing the slides in antigen retrieval solution and heating (e.g., in a microwave or water bath).
- Blocking:
  - Block endogenous peroxidase activity with 3% hydrogen peroxide.
  - Block non-specific antibody binding with a blocking serum (e.g., normal goat serum if using a goat primary antibody).
- Primary Antibody Incubation:
  - Incubate the sections with the primary anti-**CCL27** antibody at an optimized dilution overnight at 4°C.
- Secondary Antibody Incubation:
  - Wash the sections and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection:
  - Develop the signal using a DAB substrate kit, which will produce a brown precipitate at the site of the antigen.
- Counterstaining and Mounting:
  - Counterstain the sections with hematoxylin to visualize cell nuclei.
  - Dehydrate the sections, clear in xylene, and mount with a coverslip.

© 2026 BenchChem. All rights reserved.

- Analysis:
  - Examine the slides under a microscope to assess the intensity and localization of **CCL27** staining in the epidermis and dermis.

In Vivo T-Cell Recruitment Assay in a Mouse Model

Objective: To evaluate the ability of **CCL27** to recruit T cells to the skin in a living organism.

Materials:

- Mice (e.g., C57BL/6)
- Recombinant murine **CCL27**
- Phosphate-buffered saline (PBS)
- Adoptively transferable, labeled T cells (e.g., CFSE-labeled, CCR10-expressing T cells)
- Surgical tools for injection and tissue collection
- Flow cytometer or fluorescence microscope

Protocol:

- T-Cell Preparation and Labeling (Optional):
  - Isolate and culture murine T cells.
  - For tracking, label the T cells with a fluorescent dye such as CFSE according to the manufacturer's protocol.
  - Adoptively transfer the labeled T cells into recipient mice via intravenous injection.
- Intradermal Injection:
  - Anesthetize the mice.

© 2026 BenchChem. All rights reserved.

- Inject a small volume (e.g., 20-50 µL) of recombinant murine **CCL27** (e.g., 1-10 µg) intradermally into a specific site (e.g., the ear pinna or dorsal skin).
- Inject an equivalent volume of PBS into a contralateral site as a negative control.

- Recruitment Period:
  - Allow time for T-cell recruitment, typically ranging from 4 to 24 hours.
- Tissue Collection and Analysis:
  - Euthanize the mice and excise the skin from the injection sites.
  - Prepare single-cell suspensions from the skin tissue by enzymatic digestion.
  - Analyze the single-cell suspensions by flow cytometry to quantify the number of recruited T cells (and labeled T cells, if applicable) by staining for T-cell markers (e.g., CD3, CD4, CD8).
  - Alternatively, the skin tissue can be processed for immunofluorescence microscopy to visualize the recruited cells.

This technical guide provides a solid foundation for understanding and investigating the critical role of **CCL27** in skin immunity. The provided data, diagrams, and protocols offer valuable tools for researchers and drug development professionals working to unravel the complexities of skin inflammation and develop novel therapeutic strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. academic.oup.com [academic.oup.com]
- 2. researchgate.net [researchgate.net]

- 3. Cutaneous T Cell Lymphoma: Roles for Chemokines and Chemokine Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CCL27–CCR10 interactions regulate T cell–mediated skin inflammation | Semantic Scholar [semanticscholar.org]
- 5. CCL27-CCR10 interactions regulate T cell-mediated skin inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Frontiers | The Skin–Brain Connection Hypothesis, Bringing Together CCL27-Mediated T-Cell Activation in the Skin and Neural Cell Damage in the Adult Brain [frontiersin.org]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- 8. researchgate.net [researchgate.net]
- 9. m.youtube.com [m.youtube.com]
- 10. CCL27 is a crucial regulator of immune homeostasis of the skin and mucosal tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Migration Protocol with Chemokines - Recombinant Biotinylated Chemokine Proteins from ChemoTactics [chemotactics.com]
- 12. T-Cell Migration Assays Using Millicell® Cell Culture Inserts [sigmaaldrich.com]

- To cite this document: BenchChem. [The Role of CCL27 in Cutaneous Immunity: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1577586/docs#the-role-of-ccl27-in-cutaneous-immunity-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.